

Application Notes and Protocols for LC-MS/MS

Identification of Quinocetone Metabolites

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Compound of Interest

Compound Name: Quinocetone

Cat. No.: B1679962

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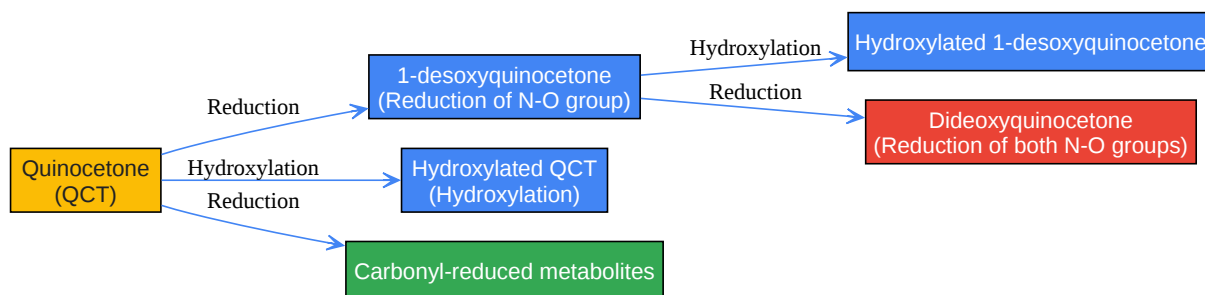
For Researchers, Scientists, and Drug Development Professionals

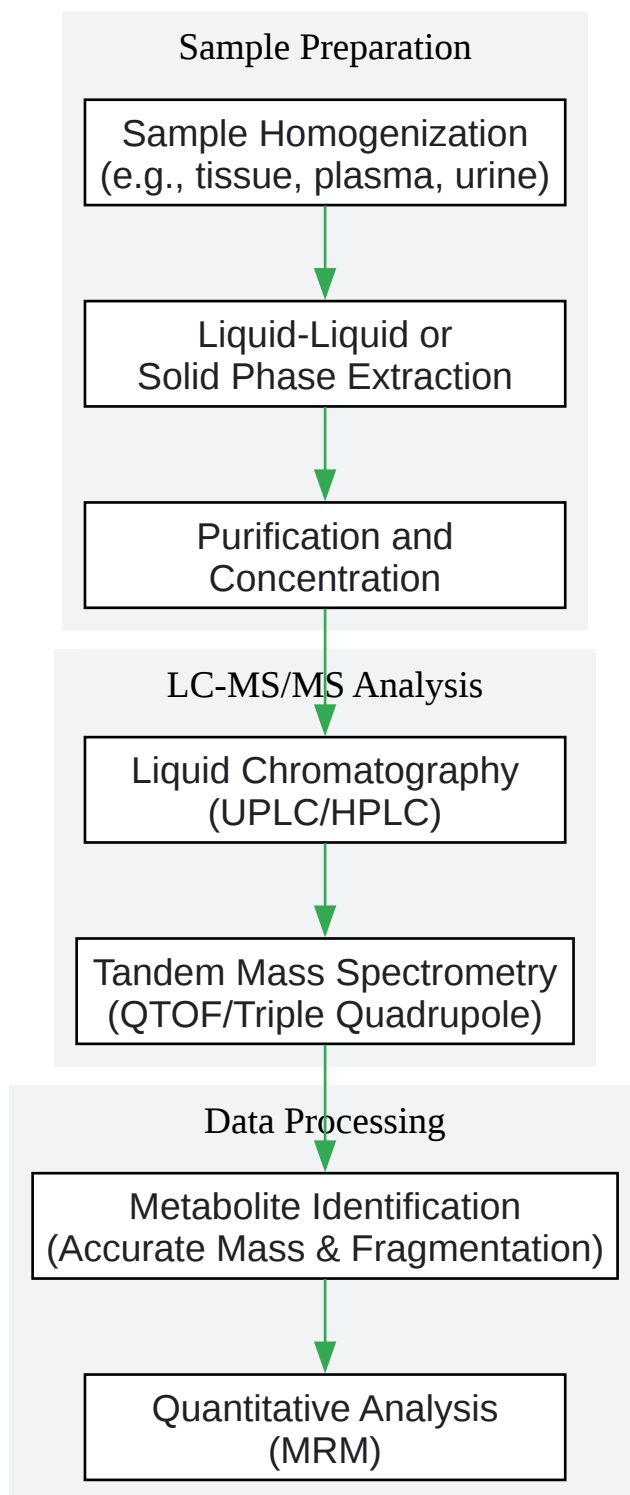
Introduction

Quinocetone (QCT), a quinoxaline-N,N-dioxide, is utilized in veterinary medicine as a feed additive to promote animal growth.[1] However, concerns about its potential genotoxicity and the presence of its residues in animal products necessitate robust analytical methods for monitoring its metabolic fate.[2] This document provides a detailed application note and protocol for the identification and quantification of **Quinocetone** and its major metabolites in biological matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The primary metabolic pathways of **Quinocetone** involve the reduction of the N-O group, hydroxylation, and reduction of the carbonyl and double bonds.[1][3]

Metabolic Pathway of Quinocetone

The metabolism of **Quinocetone** is extensive, leading to a variety of metabolites. The primary transformation processes include reduction of the N-oxide groups and hydroxylation at various positions on the molecule. In swine, for instance, major metabolic pathways include the reduction of the N → O group, carbonyl, and double-bond in **Quinocetone**. [3] Studies in swine urine have identified numerous metabolites, with the main pathways being the N-O group reduction at position 1 and hydroxylation reactions.[1]





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References

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- 3. Metabolism profile of quinocetone in swine by ultra-performance liquid chromatography quadrupole time-of-flight mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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